

Application Notes and Protocols for HIF-1 Inhibitor: PX-478

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Compound of Interest

Compound Name: *HIF-1 inhibitor-4*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of PX-478, a potent and selective inhibitor of Hypoxia-Inducible Factor-1 α (HIF-1 α), in animal models. PX-478 has been investigated for its therapeutic potential in various disease models, including cancer and atherosclerosis.

Mechanism of Action

PX-478 (S-2-amino-3-[4'-N,N-bis(2-chloroethyl)amino]phenyl propionic acid N-oxide dihydrochloride) is a small molecule that inhibits HIF-1 α expression through multiple mechanisms. It has been shown to decrease HIF-1 α mRNA levels, inhibit the translation of the HIF-1 α protein, and prevent HIF-1 α de-ubiquitination, leading to its degradation[1][2]. By downregulating HIF-1 α , PX-478 can inhibit the transcription of HIF-1 target genes involved in tumor progression, angiogenesis, and metabolic adaptation to hypoxia[3].

Data Presentation: PX-478 Dosage in Animal Models

The following tables summarize the dosages and administration routes of PX-478 used in various mouse models.

Table 1: PX-478 Dosage in Cancer Models

Animal Model	Cancer Type	Administration Route	Dosage	Treatment Schedule	Reference
SCID Mice	Ovarian Cancer (OvCar-3 xenograft)	Intraperitoneal (i.p.)	100 mg/kg/day	Daily for 5 days	[4]
SCID Mice	Breast Cancer (MCF-7 xenograft)	Intraperitoneal (i.p.)	100 mg/kg/day	Daily for 5 days	[4]
SCID Mice	Prostate Cancer (PC-3 xenograft)	Intraperitoneal (i.p.)	100 mg/kg/day	Daily for 5 days	[4]
SCID Mice	Colon Cancer (HT-29 xenograft)	Intraperitoneal (i.p.)	120 mg/kg	Single dose	[4]
Nude Mice	Lung Adenocarcinoma (PC14PE6 & NCI-H441 orthotopic)	Oral (p.o.)	10 or 20 mg/kg/day	Daily for 5 days	[5] [6]
Nude Mice	Small Cell Lung Cancer (NCI-H187 & NCI-N417 orthotopic)	Oral (p.o.)	20 mg/kg/day	Daily for 5 days	[5]
Nude Mice	Esophageal Squamous Cell Carcinoma (EC109 xenograft)	Oral (p.o.)	30 mg/kg	Every other day	[7]

C57BL/6 Mice	Pancreatic Ductal Adenocarcinoma (Panc02 orthotopic)	Oral (p.o.)	30 mg/kg	2 consecutive days	[8] [9]
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Table 2: PX-478 Dosage in Atherosclerosis Models

Animal Model	Disease Induction	Administration Route	Dosage	Treatment Schedule	Reference
C57BL/6 Mice	AAV-PCSK9 + Western Diet	Not specified	40 mg/kg	Bi-weekly for 3 months	[1] [10] [11] [12]
ApoE ^{-/-} Mice	Western Diet	Not specified	40 mg/kg	Bi-weekly for 3 months	[1] [10] [11] [12]

Table 3: Pharmacokinetic and Toxicity Data for PX-478 in Mice

Parameter	Value	Animal Strain	Administration Route	Dosage	Reference
Pharmacokinetics					
Peak Plasma Concentration (Cmax)	428 µg/mL	C57BL/6	Intraperitoneal (i.p.)	150 mg/kg	[4]
Half-life in mouse plasma	37 minutes	C57BL/6	In vitro	N/A	[4]
Plasma Protein Binding	Not bound	C57BL/6	In vitro	N/A	[4]
Toxicity					
Maximum Tolerated Dose (single dose)	250 mg/kg	SCID Mice	Intraperitoneal (i.p.)	Single dose	[4]
Maximum Tolerated Dose (daily for 5 days)	140 mg/kg/day	SCID Mice	Intraperitoneal (i.p.)	Daily for 5 days	[4]
Major Acute Toxicity	Neutropenia, weight loss	C57BL/6	Daily for 5 days	Not specified	[4]

Experimental Protocols

Protocol 1: Evaluation of PX-478 in a Human Tumor Xenograft Mouse Model

This protocol is based on studies using human tumor xenografts in immunodeficient mice[4][7].

1. Animal Model and Tumor Cell Implantation:

- Use immunodeficient mice (e.g., SCID or nude mice), 6-8 weeks old.
- Culture human cancer cells (e.g., HT-29 colon cancer cells) under standard conditions.
- Harvest cells and resuspend in a suitable medium (e.g., sterile PBS or Matrigel).
- Subcutaneously inject 1×10^7 cells into the flank of each mouse.
- Monitor tumor growth regularly by measuring tumor dimensions with calipers. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.

2. PX-478 Preparation and Administration:

- Prepare PX-478 fresh for each administration. For intraperitoneal injection, dissolve PX-478 in 0.9% NaCl[4]. For oral gavage, a suitable vehicle should be used[7].
- Once tumors reach a predetermined size (e.g., ~120 mm³), randomize mice into control and treatment groups.
- Administer PX-478 or vehicle control according to the desired dosage and schedule (e.g., 100 mg/kg/day, i.p., for 5 days)[4].

3. Monitoring and Endpoint Analysis:

- Monitor animal weight and general health daily.
- Measure tumor volume every 2-3 days.
- At the end of the study, euthanize the mice and excise the tumors.
- Tumors can be weighed and processed for further analysis, such as immunohistochemistry for HIF-1 α and its downstream targets (e.g., VEGF), or Western blotting.

Protocol 2: Evaluation of PX-478 in a Mouse Model of Atherosclerosis

This protocol is based on a study using ApoE^{-/-} mice fed a Western diet[1][10].

1. Animal Model and Diet:

- Use atherosclerosis-prone mice, such as ApoE^{-/-} mice.
- At 8-10 weeks of age, switch the mice to a high-fat, high-cholesterol "Western diet".

2. PX-478 Administration:

- Randomize mice into control and treatment groups.

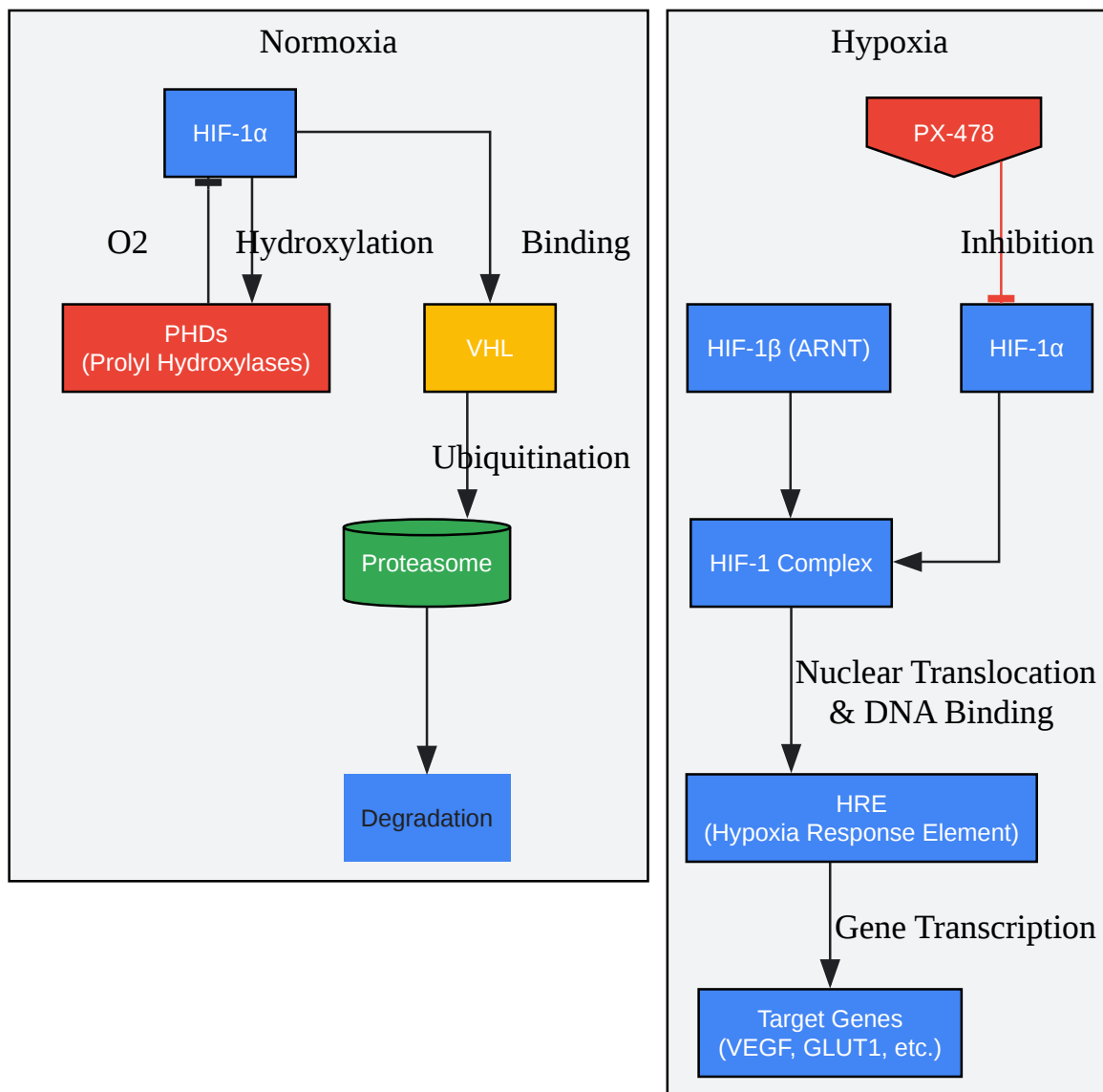
- Administer PX-478 or a saline control bi-weekly for a period of 3 months. A dosage of 40 mg/kg has been reported to be effective[1][10]. The administration route should be consistent (e.g., intraperitoneal or oral gavage).

3. Endpoint Analysis:

- At the end of the 3-month treatment period, euthanize the mice.
- Collect blood samples for plasma lipid analysis (total cholesterol, LDL, HDL).
- Perfuse the vascular system and dissect the aorta.
- Quantify atherosclerotic plaque burden in the aortic tree using Oil Red O staining.
- Aortic sinus sections can be stained with Russell-Movat's Pentachrome or Picrosirius Red to assess plaque composition, including extracellular matrix and collagen content[1][10].
- Liver tissue can be collected for RNA sequencing or qPCR to analyze gene expression changes related to cholesterol metabolism[10].

Mandatory Visualizations

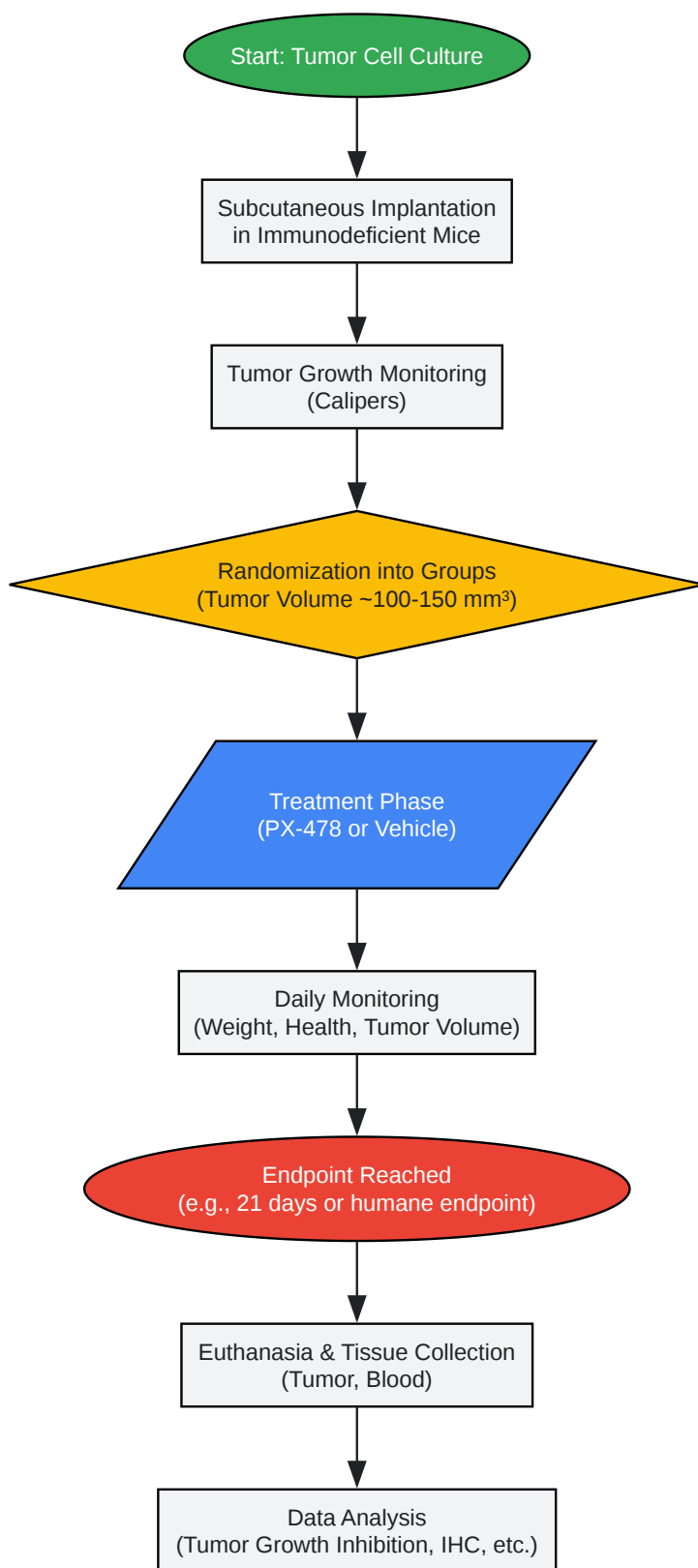
HIF-1 Signaling Pathway



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Caption: Simplified HIF-1 signaling pathway under normoxic and hypoxic conditions, and the point of inhibition by PX-478.

Experimental Workflow for PX-478 in a Xenograft Model



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Caption: A typical experimental workflow for evaluating the efficacy of PX-478 in a subcutaneous tumor xenograft mouse model.

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